

A Technical Guide to the Synthesis and Characterization of a Tofacitinib Analogue

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Compound of Interest

Compound Name: *Tafetinib analogue 1*

Cat. No.: *B10752905*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, characterization, and biological context of a purine analogue of Tofacitinib, a potent Janus kinase (JAK) inhibitor. This document, intended for researchers, scientists, and drug development professionals, details the scientific underpinnings of this compound, referred to herein as "Tofacitinib Analogue 1".

Introduction

Tofacitinib, an inhibitor of the Janus kinase (JAK) family of enzymes, has been a significant advancement in the treatment of autoimmune diseases. Its mechanism of action involves the modulation of the JAK-STAT signaling pathway, which is crucial for the signaling of numerous cytokines involved in inflammation and immune responses. In the ongoing effort to develop novel therapeutics with improved efficacy and safety profiles, numerous analogues of Tofacitinib have been synthesized and evaluated. This guide focuses on a specific purine analogue of Tofacitinib, where the core pyrrolo[2,3-d]pyrimidine of the parent molecule is replaced by a purine scaffold. This modification is of interest for its potential to alter the selectivity and metabolic stability of the compound.

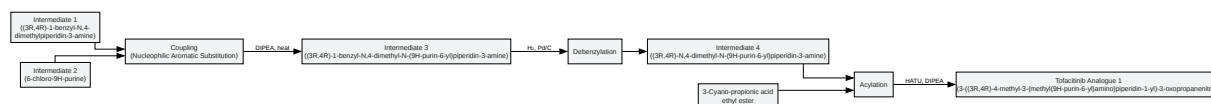
Synthesis Pathway of Tofacitinib Analogue 1

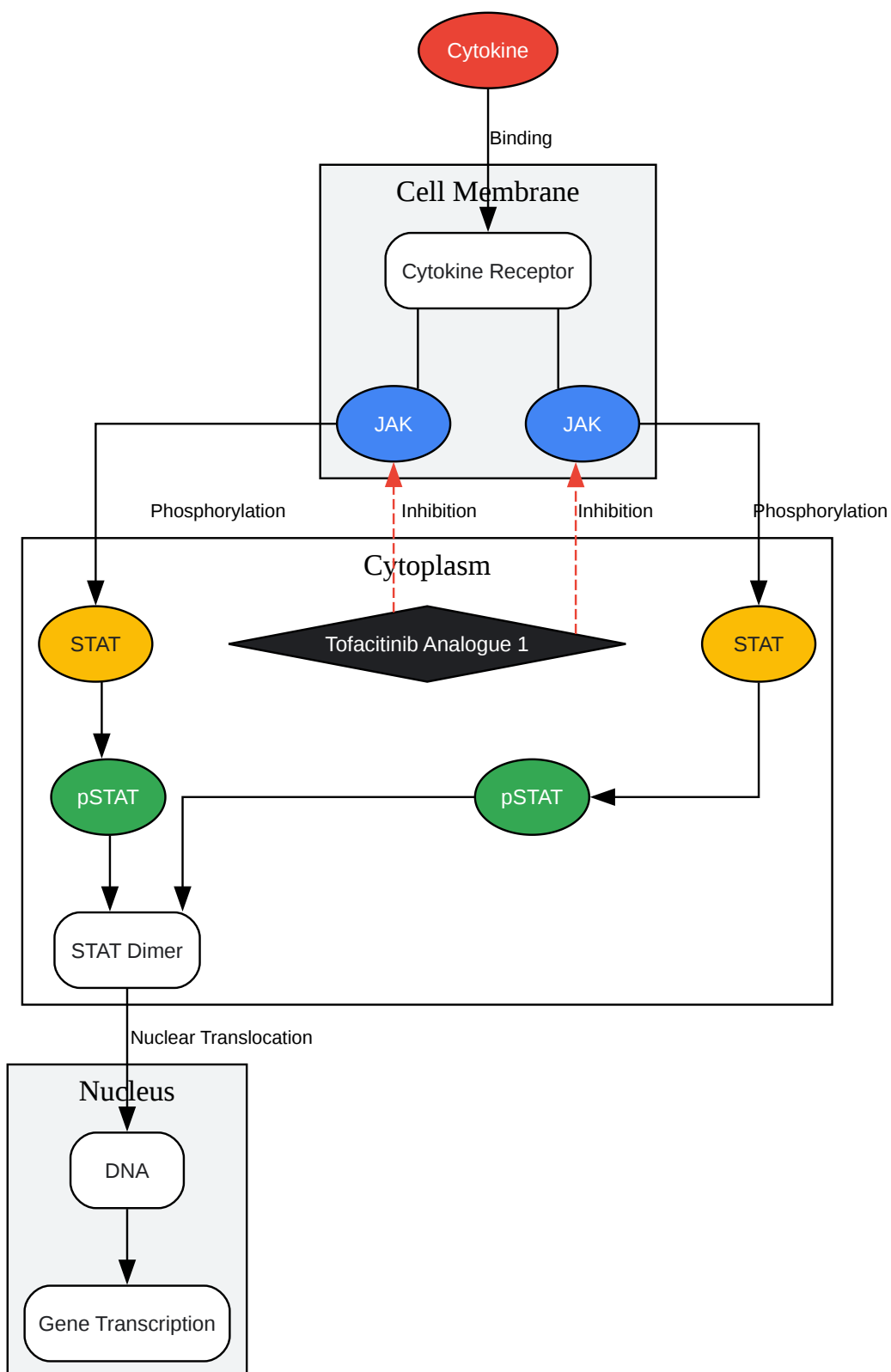
The synthesis of Tofacitinib Analogue 1 can be achieved through a multi-step process, beginning with the preparation of the key piperidine intermediate and its subsequent coupling with a functionalized purine core. A plausible synthetic route is outlined below.

Key Intermediates and Reagents

Intermediate/Reagent	Chemical Name	Role
1	(3R,4R)-1-benzyl-N,4-dimethylpiperidin-3-amine	Chiral piperidine core
2	6-chloro-9H-purine	Purine scaffold
3	3-Cyano-propionic acid ethyl ester	Acylation agent
DIPEA	N,N-Diisopropylethylamine	Base
HATU	1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate	Coupling agent
Pd/C	Palladium on carbon	Catalyst for debenzylation
H ₂	Hydrogen gas	Reducing agent

Synthesis Workflow





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